

# Hazards and safety precautions for tert-Butyl (3-formylphenyl)carbamate

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## Compound of Interest

Compound Name: *tert-Butyl (3-formylphenyl)carbamate*

Cat. No.: *B112115*

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An In-Depth Technical Guide to the Hazards and Safety Precautions for **tert-Butyl (3-formylphenyl)carbamate**

## Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the hazards, risk mitigation strategies, and emergency procedures associated with **tert-Butyl (3-formylphenyl)carbamate** (CAS No. 176980-36-2). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere procedural lists to explain the scientific rationale behind each safety recommendation, ensuring a culture of informed caution in the laboratory.

## Chemical and Toxicological Profile

**tert-Butyl (3-formylphenyl)carbamate** is a bifunctional organic compound featuring a Boc-protected amine and a benzaldehyde group. This structure makes it a valuable intermediate in medicinal chemistry and organic synthesis. However, the presence of the carbamate functional group warrants a careful toxicological assessment.

## Mechanism of Toxicity: The Carbamate Class

While specific toxicological studies on **tert-Butyl (3-formylphenyl)carbamate** are not extensively published, its classification as a carbamate provides a strong basis for understanding its potential mechanism of action. Carbamates, as a class, are known to be

reversible inhibitors of the acetylcholinesterase (AChE) enzyme.[1][2] AChE is critical for breaking down the neurotransmitter acetylcholine at nerve synapses. Inhibition of AChE leads to an accumulation of acetylcholine, resulting in overstimulation of muscarinic and nicotinic receptors throughout the nervous system.[1][2]

This overstimulation can lead to a cholinergic crisis, with symptoms often remembered by the mnemonic DUMBBELS (Defecation, Urination, Miosis, Bronchospasm/Bronchorrhea, Emesis, Lacrimation, Salivation) or SLUDGE (Salivation, Lacrimation, Urination, Defecation, Gastrointestinal distress, Emesis).[1][2] Although carbamate binding to AChE is reversible and typically results in less severe and shorter-lived toxicity than organophosphates, the potential for acute toxicity, especially via ingestion, is significant.[1]

## Physical and Chemical Properties



Property	Value	Source
CAS Number	176980-36-2	[3]
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub>	
Molecular Weight	221.25 g/mol	
Physical Form	Solid	[3]
Appearance	Off-white solid	[4]

## Hazard Identification and Risk Assessment

A critical step before handling any chemical is a thorough risk assessment. For **tert-Butyl (3-formylphenyl)carbamate**, this is complicated by conflicting hazard classifications from various suppliers. This discrepancy underscores the importance of adopting a conservative safety posture that accounts for the highest potential risk.

## GHS Classification Summary

The Globally Harmonized System (GHS) classifications provided by different suppliers show significant variation, particularly regarding acute oral toxicity.

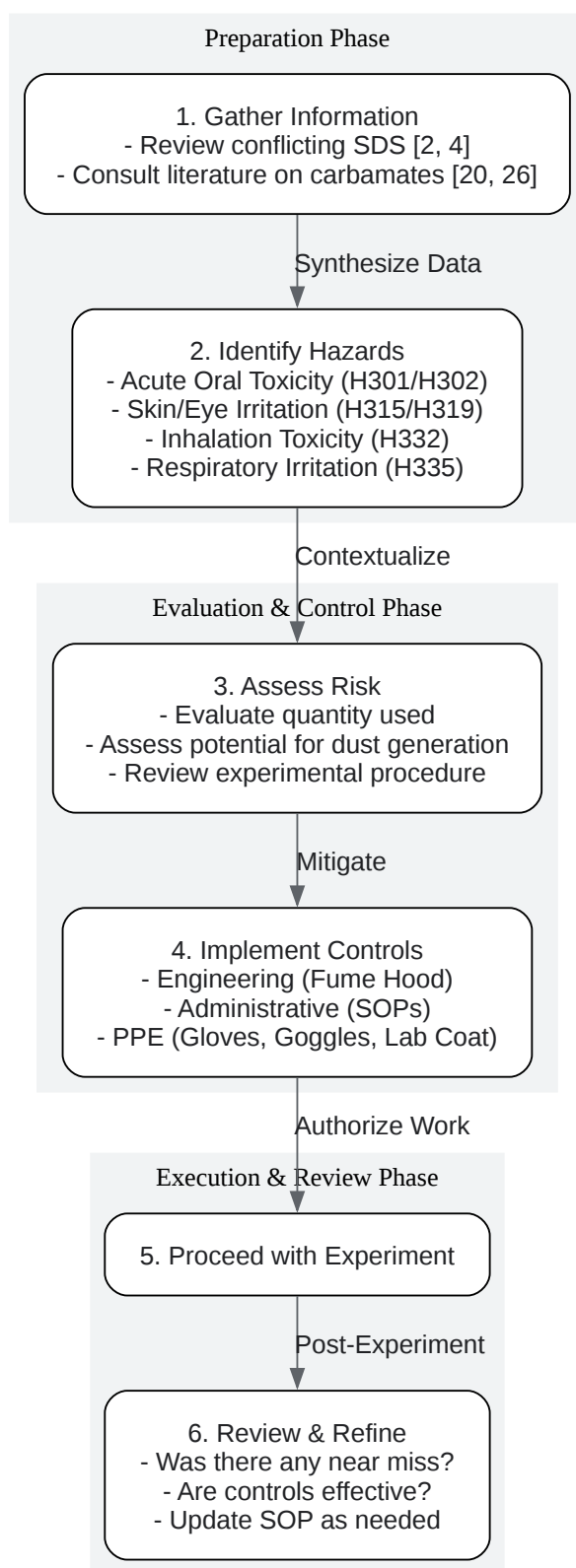
Supplier Data	Signal Word	Pictogram(s)	Hazard Statement(s)
Source A	Danger		H301: Toxic if swallowed
Source B	Warning		H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation

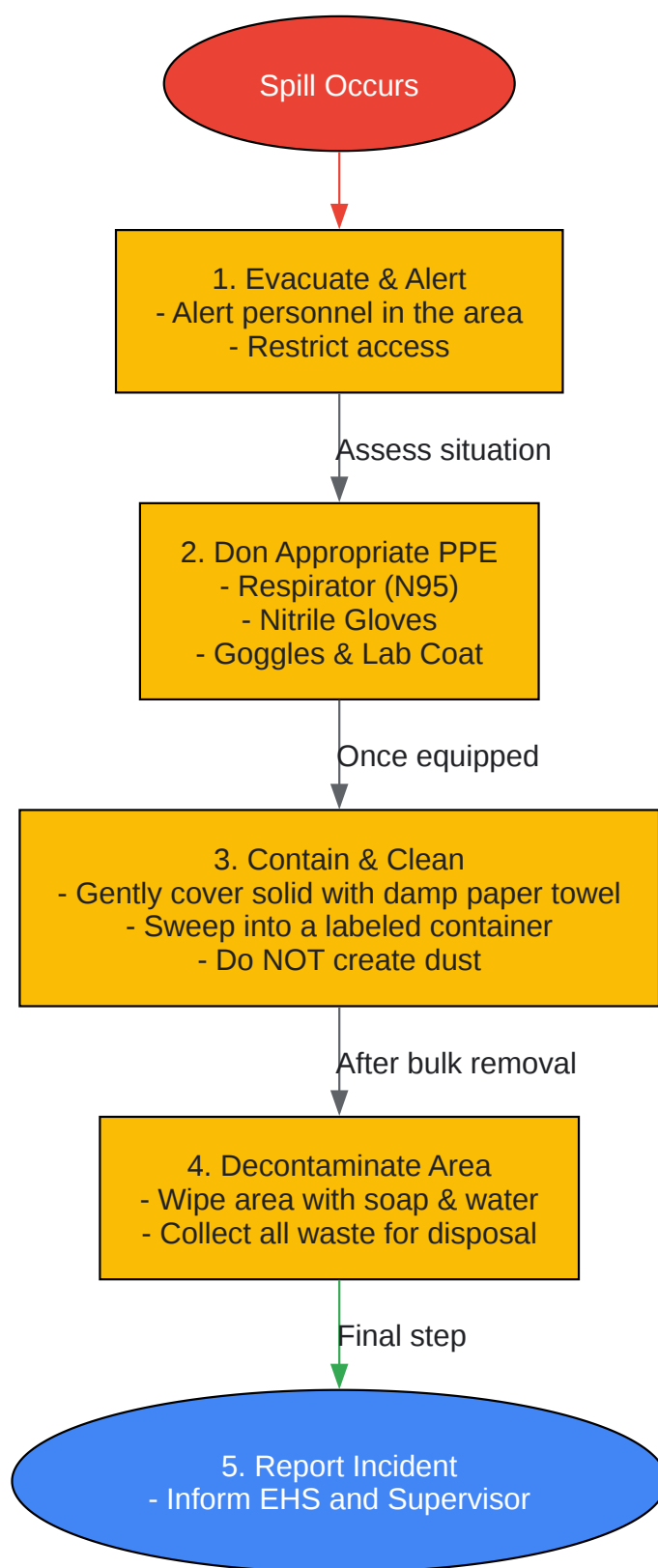
Source A:; Source B:[3]

Expert Insight: The presence of a "Danger" signal word with an H301 classification from any reputable supplier must be taken as the guiding principle for risk assessment. This indicates a high potential for acute toxicity upon ingestion. The additional hazards identified in Source B (irritation, inhalation toxicity) should be incorporated into a comprehensive safety plan.

## The Risk Assessment Workflow

A self-validating safety protocol begins with a dynamic risk assessment. This is not a one-time checklist but a continuous process of evaluation.





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